

# Lutetium trifluoride chemical formula and molecular weight

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## Compound of Interest

Compound Name: *Lutetium trifluoride*

Cat. No.: *B082217*

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## Lutetium Trifluoride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the fundamental chemical properties of **Lutetium Trifluoride**, an inorganic compound with applications in ceramics, glass, phosphors, and lasers.<sup>[1][2]</sup>

## Core Chemical Identifiers and Properties

**Lutetium Trifluoride** is an inorganic compound that consists of the rare earth element lutetium and fluorine.<sup>[2][3]</sup> It is a white, crystalline solid or powder.<sup>[4][5][6]</sup> The quantitative chemical data for this compound are summarized below.

Property	Value	Source
Chemical Formula	LuF <sub>3</sub>	[1][3][4][5][6][7]
Molecular Weight	231.96 g/mol	[1][5][6]
231.9620 g/mol	[7]	
231.97 g/mol	[3]	
CAS Registry Number	13760-81-1	[4][5][7]
Appearance	White powder/crystalline solid	[3][4][5]
Melting Point	1182 °C	[1][4]
Boiling Point	2200 °C	[3][4]
Density	8.30 g/cm <sup>3</sup> (8300 kg/m <sup>3</sup> )	[4]

## Methodological Note

The chemical formula and molecular weight of **Lutetium Trifluoride** are established based on the principles of chemical nomenclature and stoichiometry. The molecular weight is calculated from the atomic weights of its constituent elements: Lutetium (Lu) and Fluorine (F). These values are standardized and widely published in chemical databases such as the NIST Chemistry WebBook, PubChem, and by commercial suppliers.[7][8] Experimental verification for known compounds like this is typically performed using techniques such as mass spectrometry, though detailed protocols for such a fundamental analysis are beyond the scope of this document.

## Logical Relationship Diagram

A visualization for a chemical formula is not applicable as it does not represent a signaling pathway, experimental workflow, or a complex logical relationship. The structure is a simple ionic compound, and its identity is best represented by the chemical formula itself.

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## References

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